

3-Chloro-4-Fluorophenylacetonitrile material safety data sheet (MSDS).

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Compound of Interest

Compound Name: 3-Chloro-4-Fluorophenylacetonitrile
CAS No.: 658-98-0
Cat. No.: B1586980

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An In-Depth Technical Guide to the Material Safety Profile of **3-Chloro-4-Fluorophenylacetonitrile**

Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safe handling, storage, and emergency procedures for **3-Chloro-4-Fluorophenylacetonitrile**. As a specialized chemical intermediate, its utility in synthetic chemistry, particularly in the development of novel pharmaceutical and agrochemical compounds, is significant.[1] This guide moves beyond a standard Material Safety Data Sheet (MSDS) to offer a deeper, application-focused analysis, grounded in established safety protocols and toxicological principles. Given that the chemical, physical, and toxicological properties of many research chemicals have not been exhaustively investigated, a cautious and informed approach is paramount.[2]

Chemical Identity and Physicochemical Characteristics

A precise understanding of a compound's identity and physical properties is the foundation of a robust safety assessment. These parameters dictate appropriate handling techniques, storage conditions, and emergency response measures.

Table 1: Chemical Identification

Identifier	Data	Source
IUPAC Name	2-(3-chloro-4-fluorophenyl)acetonitrile	[3]
Synonym	3-Chloro-4-Fluorobenzyl Cyanide	[4]
CAS Number	658-98-0	[3][5]
Molecular Formula	C ₈ H ₅ ClFN	[5]
Molecular Weight	169.58 g/mol	[5]

| InChI Key | GAUHFGRZXPVMQD-UHFFFAOYSA-N |[3] |

Table 2: Physicochemical Properties of **3-Chloro-4-Fluorophenylacetonitrile** and Related Compounds Note: Data for the title compound is limited. The following includes data from structurally similar molecules to provide estimations for experimental planning. Researchers must validate these properties for their specific lots.

Property	Value	Compound	Source
Boiling Point	119-120 °C @ 18 mmHg	4-Fluorophenylacetonitrile	[6][7]
Density	1.126 g/mL at 25 °C	4-Fluorophenylacetonitrile	[6][7]
Flash Point	108 °C (226.4 °F) - closed cup	4-Fluorophenylacetonitrile	[7]

Hazard Identification and Toxicological Profile

Based on data from structurally related compounds, **3-Chloro-4-Fluorophenylacetonitrile** should be handled as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

Table 3: GHS Hazard Classification (Inferred from Related Compounds)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [8][9]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[9]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[8][9]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[8][9]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[2][8][9] |

Toxicological Insights:

The toxicological profile suggests that **3-Chloro-4-Fluorophenylacetonitrile** is a multi-hazard compound.

- **Systemic Toxicity:** The "Harmful" classification for oral, dermal, and inhalation routes indicates that exposure can lead to significant systemic effects. The nitrile functional group (-CN) is a key structural alert, as some organic nitriles can be metabolized to release cyanide, a potent metabolic poison. While this specific compound's metabolic pathway is not fully elucidated, this potential dictates the need for stringent exposure controls.

- **Localized Irritation:** The compound is a potent irritant to the skin, eyes, and respiratory tract. [2][8][9] This necessitates the use of robust personal protective equipment (PPE) and engineering controls to prevent any direct contact. The respiratory irritation potential underscores the critical importance of handling the material within a certified chemical fume hood. [2][7]
- **Carcinogenicity:** For the related compound 3-Chloro-4-fluorobenzaldehyde, the International Agency for Research on Cancer (IARC) has not classified it as a probable, possible, or confirmed human carcinogen at levels of 0.1% or greater. [2] However, the absence of data is not proof of safety, and exposure should always be minimized.

Risk Mitigation and Safe Handling Protocols

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment is essential for the safe handling of this compound.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **3-Chloro-4-Fluorophenylacetonitrile** is a properly functioning chemical fume hood. This is non-negotiable. The causality is clear: the potential for respiratory irritation (H335) and the harmful nature of inhaled dust or vapors (H332) require that these contaminants be captured at the source, preventing them from entering the researcher's breathing zone.

Personal Protective Equipment (PPE): A Necessary Barrier

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. [10] Given the serious eye irritation risk (H319), a face shield should be worn in addition to goggles when handling larger quantities or when there is a significant risk of splashing.
- **Skin Protection:** Wear impervious clothing and chemically resistant gloves (e.g., nitrile). [10] It is critical to consult the glove manufacturer's data for breakthrough time and permeation rate. Contaminated clothing must be removed immediately and washed before reuse. [9]

- **Respiratory Protection:** For routine handling within a fume hood, respiratory protection is not typically required. However, if exposure limits are exceeded or in emergency situations (e.g., a large spill), a full-face respirator with an appropriate filter (e.g., type ABEK EN14387) must be used.^{[7][10]}

Procedural Protocol for Handling and Dispensing

- **Preparation:** Cordon off the work area. Ensure the chemical fume hood sash is at the appropriate height. Gather all necessary equipment (spatulas, weigh boats, containers, waste bags) before introducing the chemical.
- **Dispensing:** Handle the solid material carefully to avoid creating dust. Use a spatula to gently transfer the required amount to a weigh boat. Do not pour the powder.
- **Containment:** Perform all manipulations within the fume hood. Keep the container tightly closed when not in use.^{[4][9]}
- **Decontamination:** After handling, decontaminate all surfaces and equipment. Wipe down the work area in the fume hood.
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.^[11] Do not eat, drink, or smoke in the laboratory.^{[9][10]}

Storage Requirements

Store **3-Chloro-4-Fluorophenylacetonitrile** in a cool, dry, and well-ventilated area, away from incompatible materials.^{[4][9]} The container must be kept tightly closed to prevent moisture ingress and sublimation.^[4] Due to its hazard profile, it is recommended to store it in a locked cabinet or facility to restrict access to authorized personnel.^{[4][10]}

Emergency Response and First Aid Protocols

Immediate and correct first aid is critical in mitigating the effects of accidental exposure.

First Aid Measures: Step-by-Step

- **Inhalation:**

- Immediately move the exposed person to fresh air.[12][13]
- Keep the person warm and at rest in a position comfortable for breathing.[4][12]
- If breathing has stopped or is difficult, provide artificial respiration or oxygen, if trained to do so.[12]
- Seek immediate medical attention.[13]
- Skin Contact:
 - Immediately remove all contaminated clothing.[14]
 - Wash the affected skin with plenty of soap and water for at least 15 minutes.[2][10]
 - Seek immediate medical attention if irritation persists or if a large area is exposed.[11]
- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][14]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[8]
 - Seek immediate medical attention.[12]
- Ingestion:
 - Do NOT induce vomiting.[10][15]
 - Rinse the mouth thoroughly with water.[2][4]
 - Never give anything by mouth to an unconscious person.[2][10]
 - Call a physician or Poison Control Center immediately.[10][11]

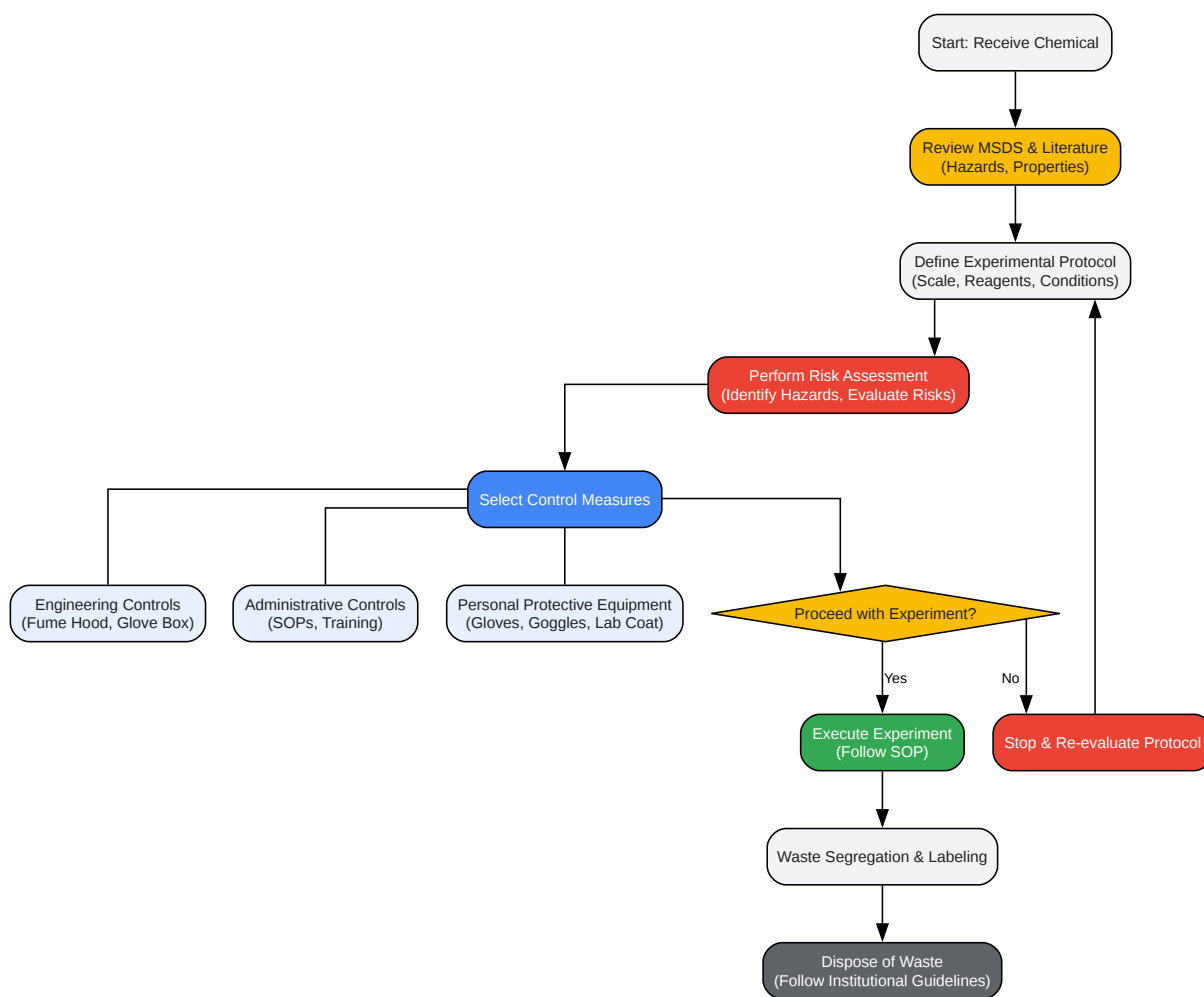
Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.

- **Ventilate:** Ensure adequate ventilation, but avoid directing airflow out of the fume hood into the general lab space.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[8]
- **Absorb and Collect:** Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, dry sand). Carefully sweep or scoop up the material without creating dust and place it into a suitable, labeled, and closed container for disposal.[8]
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent and then soap and water.

Chemical Safety and Risk Assessment Workflow

A systematic workflow ensures that all safety aspects are considered before, during, and after the use of **3-Chloro-4-Fluorophenylacetonitrile**. The following diagram illustrates a logical process for risk management in a research setting.



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Caption: Risk assessment workflow for handling hazardous chemicals.

References

- Chloroacetonitrile. PubChem, National Center for Biotechnology Information. [[Link](#)]
- First Aid Procedures for Chemical Hazards. NIOSH, Centers for Disease Control and Prevention. [[Link](#)]
- Chemical Properties of 3-Chloro-4-fluorobenzonitrile (CAS 117482-84-5). Cheméo. [[Link](#)]
- N-(3-chloro-4-fluorophenyl)-4-fluoro-3,5-dimethylbenzenesulfonamide. PubChem, National Center for Biotechnology Information. [[Link](#)]
- First Aid - Chemical Poisoning. Ministry of Health, Kingdom of Saudi Arabia. [[Link](#)]
- Material Safety Data Sheet Section 4 FIRST AID MEASURES Section 5 FIRE FIGHTING MEASURES. Farnell. [[Link](#)]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. jk-sci.com [jk-sci.com]
- 4. echemi.com [echemi.com]
- 5. scbt.com [scbt.com]
- 6. 4-Fluorophenylacetonitrile 99 459-22-3 [sigmaaldrich.com]
- 7. 4-Fluorophenylacetonitrile 99 459-22-3 [sigmaaldrich.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. fishersci.fi [fishersci.fi]
- 10. echemi.com [echemi.com]

- [11. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [12. First Aid Procedures for Chemical Hazards | NIOSH | CDC \[cdc.gov\]](https://www.cdc.gov/niosh)
- [13. synquestlabs.com \[synquestlabs.com\]](https://synquestlabs.com)
- [14. CCOHS: First Aid for Chemical Exposures \[ccohs.ca\]](https://www.ccohs.ca)
- [15. First Aid - Chemical Poisoning \[moh.gov.sa\]](https://www.moh.gov.sa)
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